

2-Aziridinemethanol: Technical Specifications, Synthesis, and Reactivity Profile

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Aziridinemethanol

CAS No.: 88419-36-7

Cat. No.: B13467299

[Get Quote](#)

Executive Summary

2-Aziridinemethanol (systematically aziridin-2-ylmethanol) represents a high-value chiral building block in medicinal chemistry.^[1] Characterized by the presence of a strained three-membered aziridine ring adjacent to a hydroxymethyl group, this compound serves as a "spring-loaded" electrophile. Its utility lies in its dual reactivity: the capacity for regioselective nucleophilic ring-opening (NRO) and its function as a precursor for complex amino alcohol motifs found in alkaloids and peptidomimetics. This guide provides a definitive technical reference for its identification, synthesis, and handling.

Chemical Identity & Specifications

Nomenclature and Identifiers

Accurate identification is critical due to the existence of N-substituted derivatives and structural isomers (e.g., azetidinols).

Parameter	Specification
Common Name	2-Aziridinemethanol
Systematic IUPAC Name	Aziridin-2-ylmethanol
Alternative Names	2-(Hydroxymethyl)aziridine; 2-Hydroxymethyl-aziridine
CAS Number (Racemic)	88419-36-7
CAS Number ((S)-Isomer)	Note: Often derivatives like N-trityl (CAS 193635-04-0) are cited due to stability.
Molecular Formula	C ₃ H ₇ NO
Molecular Weight	73.09 g/mol
Stereochemistry	Contains one chiral center at C2. Available as (S)- and (R)- enantiomers.[2]

Physical Properties

- State: Colorless, viscous liquid (hygroscopic).
- Solubility: Miscible with water, alcohols, and polar aprotic solvents (DMSO, DMF).
- Stability: Thermally unstable; prone to polymerization if acidic impurities are present. Stored best at -20°C under inert atmosphere (Argon/Nitrogen).

Synthetic Methodologies

The synthesis of **2-aziridinemethanol** is non-trivial due to the need to preserve the strained ring during the reduction of the carbonyl group. The most authoritative route proceeds via the reduction of aziridine-2-carboxylic acid esters, which are typically derived from the chiral pool (Serine).

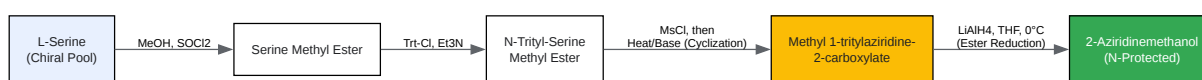
Primary Route: Reduction of Aziridine-2-Carboxylates

This protocol ensures the retention of stereochemistry from the starting amino acid.

Step-by-Step Protocol:

- Starting Material: Methyl aziridine-2-carboxylate (synthesized from L-Serine or L-Threonine via tritylation and mesylation).
- Reagent Selection: Lithium Aluminum Hydride (LiAlH_4) or Sodium Borohydride (NaBH_4) with CaCl_2 .
 - Causality: LiAlH_4 is used because ester reduction requires a strong hydride donor. However, the reaction must be performed at low temperatures (0°C to -10°C) to prevent reductive ring-opening of the aziridine.
- Reaction Conditions:
 - Solvent: Anhydrous THF or Diethyl Ether (strictly dry to prevent hydrolysis).
 - Atmosphere: Nitrogen/Argon.
- Work-up:
 - Quench carefully with Glauber's salt ($\text{Na}_2\text{SO}_4 \cdot 10\text{H}_2\text{O}$) or the Fieser method (H_2O , 15% NaOH , H_2O) to precipitate aluminum salts without generating strong acid, which would polymerize the aziridine.
- Purification: Distillation under reduced pressure or flash chromatography on basic alumina (silica gel is too acidic and causes degradation).

Visualization of Synthetic Pathway



[Click to download full resolution via product page](#)

Figure 1: Synthetic route from L-Serine to **2-Aziridinemethanol** via the ester intermediate.[2]
The preservation of the C2 stereocenter is a key feature of this pathway.

Reactivity Profile & Mechanism

The core utility of **2-aziridinemethanol** lies in its Nucleophilic Ring Opening (NRO). The presence of the hydroxymethyl group at C2 influences the regioselectivity of ring-opening reactions through electronic induction and chelating effects.

Regioselectivity: C2 vs. C3 Attack

The aziridine ring can open at two positions. The outcome depends on the nucleophile and the nature of the substituent on the Nitrogen.

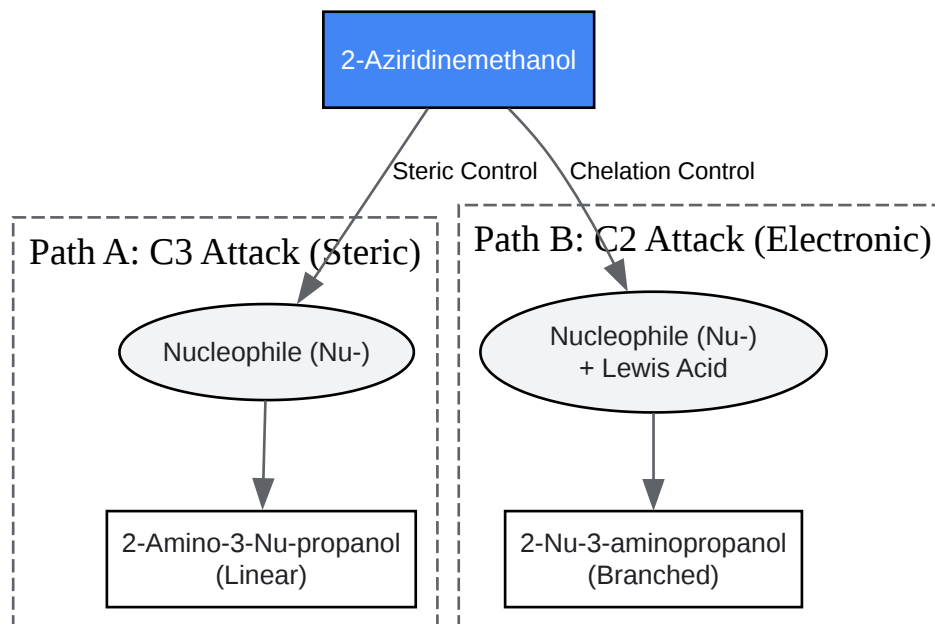
- C3 Attack (Steric Control):
 - Mechanism: S_N2-like.
 - Condition: Unactivated aziridines or bulky nucleophiles.
 - Outcome: The nucleophile attacks the less hindered terminal carbon (C3), yielding a 2-substituted amino alcohol.
- C2 Attack (Electronic/Chelation Control):
 - Mechanism: Often involves an aziridinium ion intermediate or coordination of the metal cation to the hydroxymethyl oxygen.
 - Condition: Lewis acid catalysis or intramolecular delivery.
 - Outcome: Attack at the more substituted carbon (C2), often leading to skeletal rearrangement or specific amino acids.

Self-Validating Reactivity Check

To verify the integrity of the aziridine ring before use in critical steps, a simple NMR test is recommended:

- ¹H NMR: Look for the characteristic high-field signals of the aziridine ring protons (typically δ 1.5 - 2.5 ppm). Disappearance of these signals and appearance of broad alkene/amine signals indicates polymerization or hydrolysis.

Pathway Visualization



[Click to download full resolution via product page](#)

Figure 2: Regioselective ring-opening pathways. Path A is dominant for unactivated systems; Path B can be accessed via Lewis Acid activation.

Safety & Handling (Critical)

Aziridines are potent alkylating agents. They mimic the mechanism of nitrogen mustards (DNA cross-linking).

- Toxicity: High.[3] Potential carcinogen and mutagen.[3]
- Permeability: Readily absorbed through skin.
- Neutralization: Spills should be treated with aqueous sodium thiosulfate or dilute acid (to force ring opening to the less toxic amino alcohol) followed by neutralization.
- Storage: Store over KOH pellets (to scavenge acid) at -20°C.

References

- Organic Chemistry Portal. (n.d.). Synthesis of Aziridines. Retrieved from [\[Link\]](#)

- National Institutes of Health (NIH). (2023). Regioselective ring opening of aziridine for synthesizing azaheterocycle. PubMed Central. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. CAS 209329-11-3: [(2R)-azetidin-2-yl]methanol | CymitQuimica [cymitquimica.com]
- 2. researchgate.net [researchgate.net]
- 3. Aziridine - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [2-Aziridinemethanol: Technical Specifications, Synthesis, and Reactivity Profile]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13467299/docs#2-aziridinemethanol-technical-specifications-synthesis-and-reactivity-profile>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)